

A Comprehensive Technical Guide to the Solubility of Delta-Undecalactone in Organic Solvents

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Compound of Interest

Compound Name: 6-Hexyltetrahydro-2H-pyran-2-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of delta-undecalactone, a widely used fragrance and flavor ingredient. Understanding its solubility in various organic solvents is critical for formulation development, quality control, and the effective application of this compound in diverse products, including pharmaceuticals and consumer goods. This document compiles available solubility data, details experimental protocols for its determination, and provides a logical workflow for solubility assessment.

Introduction to Delta-Undecalactone

Delta-undecalactone (also known as 5-hydroxyundecanoic acid lactone or aldehyde C-14) is a cyclic ester with the molecular formula $C_{11}H_{20}O_2$. It is a colorless to pale yellow liquid with a characteristic creamy, fruity, and coconut-like aroma.^{[1][2]} Its pleasant sensory profile has led to its extensive use in the food, fragrance, and cosmetic industries. Beyond its aromatic properties, its physicochemical characteristics, particularly its solubility, are of significant interest to formulation scientists.

Solubility of Delta-Undecalactone

The solubility of a compound is a fundamental physical property that dictates its behavior in a given solvent system. For delta-undecalactone, solubility is a key parameter in its application,

influencing its miscibility, stability, and bioavailability in various formulations.

Qualitative and Semi-Quantitative Solubility Data

Delta-undecalactone is generally characterized as being soluble in alcohols, most fixed oils, and propylene glycol, while being insoluble in glycerol and water.[1][3] This general solubility profile is consistent with its lactone structure, which possesses both a polar ester group and a nonpolar alkyl chain.

A semi-quantitative solubility measurement has been reported for ethanol, indicating that 1 ml of delta-undecalactone is soluble in 1 ml of 95% ethanol.[4] This suggests a high degree of miscibility with short-chain alcohols.

Quantitative Solubility Data

Precise quantitative solubility data for delta-undecalactone in a wide range of organic solvents is not readily available in published literature. However, to provide a valuable point of reference, the following table presents the solubility of epsilon-decalactone, a structurally similar delta-lactone, in various organic solvents. This data can be used as a reasonable proxy to estimate the solubility behavior of delta-undecalactone.

Table 1: Quantitative Solubility of Epsilon-Decalactone at 25°C

Solvent	Solubility (g/L)
Methanol	9972.18
Ethanol	8032.41
Acetone	9169.13
Isopropanol	5830.4
Propylene Glycol	1216.92
Ethyl Acetate	4830.04
Chloroform	14619.33
Dichloromethane	11373.14
Toluene	2333.99
n-Hexane	676.47
Cyclohexane	1059.58
Water	0.88

Data for epsilon-decalactone, a structurally similar compound.

An estimated water solubility for delta-undecalactone is reported to be 128.3 mg/L at 25°C.[\[5\]](#)
[\[6\]](#)

Experimental Protocols for Solubility Determination

The following section outlines a detailed methodology for the experimental determination of delta-undecalactone solubility in organic solvents, based on the widely accepted shake-flask method.

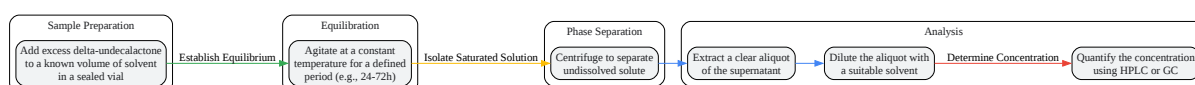
Materials and Equipment

- Solute: Delta-undecalactone (high purity)
- Solvents: A range of organic solvents of analytical grade (e.g., ethanol, propylene glycol, triacetin, various cosmetic oils)

- Equipment:
 - Analytical balance (± 0.1 mg)
 - Glass vials with screw caps
 - Thermostatically controlled shaker or incubator
 - Centrifuge
 - Syringes and syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
 - Volumetric flasks and pipettes
 - High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for quantification

Experimental Workflow

The determination of solubility follows a systematic process to ensure accuracy and reproducibility.



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Figure 1: Experimental workflow for solubility determination.

Detailed Shake-Flask Protocol

- Preparation of Supersaturated Solutions: Add an excess amount of delta-undecalactone to a series of glass vials, each containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.

- **Equilibration:** Seal the vials tightly and place them in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C). Agitate the vials for a sufficient period (typically 24 to 72 hours) to allow the system to reach equilibrium. The equilibration time should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** After equilibration, remove the vials from the shaker and allow them to stand undisturbed at the same temperature to let the excess solid settle. For finer particles, centrifugation at the experimental temperature is recommended to ensure complete separation of the solid and liquid phases.
- **Sample Collection and Preparation:** Carefully withdraw a known volume of the clear supernatant using a syringe. Immediately filter the aliquot through a syringe filter (e.g., 0.45 µm) to remove any remaining microscopic particles.
- **Quantification:** Accurately dilute the filtered aliquot with a suitable solvent to a concentration within the calibrated range of the analytical instrument. Analyze the diluted sample using a validated HPLC or GC method to determine the concentration of delta-undecalactone.
- **Calculation:** The solubility is calculated from the measured concentration and the dilution factor, and is typically expressed in units such as g/L, mg/mL, or mol/L.

Analytical Methods for Quantification

The accurate quantification of delta-undecalactone in the saturated solvent is a critical step in determining its solubility.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used technique for the analysis of non-volatile compounds like delta-undecalactone.

- **Column:** A reversed-phase column (e.g., C18) is typically suitable.
- **Mobile Phase:** A mixture of an organic solvent (e.g., acetonitrile or methanol) and water is commonly used. The specific gradient or isocratic conditions will depend on the column and the solvent in which the solubility is being determined.

- Detection: UV detection at a low wavelength (e.g., 210-220 nm) is often effective for lactones.
- Quantification: A calibration curve should be prepared using standard solutions of delta-undecalactone of known concentrations.

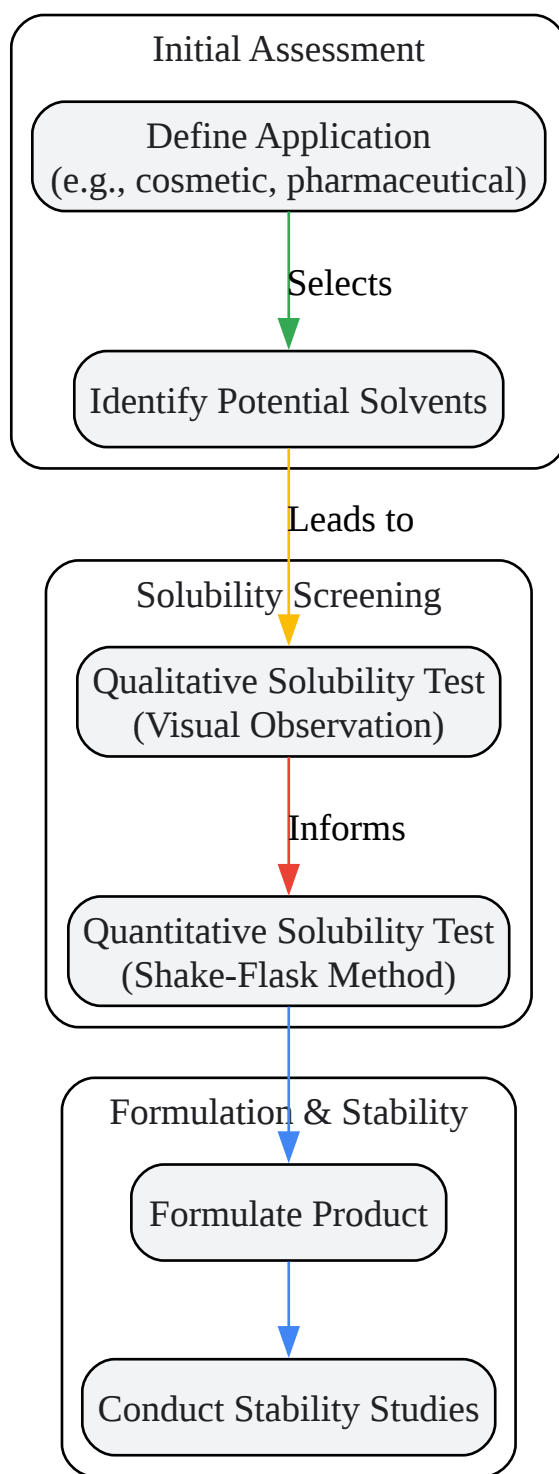
Gas Chromatography (GC)

GC is another powerful technique for the analysis of volatile and semi-volatile compounds like delta-undecalactone.

- Column: A non-polar or mid-polar capillary column is generally appropriate.
- Carrier Gas: Helium or hydrogen is typically used.
- Injector and Detector Temperatures: These should be optimized to ensure efficient vaporization and detection without thermal degradation.
- Detection: A Flame Ionization Detector (FID) is commonly used for the quantification of organic compounds.
- Quantification: Similar to HPLC, a calibration curve is generated using standard solutions of delta-undecalactone.

Logical Relationships in Solubility Studies

The process of selecting a suitable solvent and determining solubility involves a series of logical considerations.



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Figure 2: Logical workflow for solvent selection and solubility testing.

Conclusion

This technical guide has summarized the available information on the solubility of delta-undecalactone in organic solvents and provided detailed protocols for its experimental determination. While specific quantitative data for delta-undecalactone remains limited, the provided information on its qualitative solubility and the quantitative data for the analogous epsilon-decalactone offer valuable guidance for formulation scientists. The outlined experimental and analytical methods provide a robust framework for researchers to generate precise and reliable solubility data tailored to their specific applications. A thorough understanding and experimental determination of solubility are paramount for the successful formulation and application of delta-undecalactone in various industrial and scientific contexts.

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